

PCPA Methyl Ester Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: PCPA methyl ester hydrochloride

Cat. No.: B11806762

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of PCPA (p-Chlorophenylalanine) methyl ester hydrochloride. The following sections detail the compound's properties, associated hazards, necessary safety precautions, and emergency procedures. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Compound Identification and Properties

PCPA methyl ester hydrochloride is a reversible inhibitor of tryptophan hydroxylase, the rate-limiting enzyme in serotonin (5-HT) synthesis. It is widely used in neuroscience research to deplete central serotonin levels and study the role of the serotonergic system in various physiological and pathological processes.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Synonyms	4-Chloro-DL-phenylalanine methyl ester hydrochloride	[1][2]
CAS Number	14173-40-1	[1][2]
Molecular Formula	C ₁₀ H ₁₃ Cl ₂ NO ₂	[3]
Molecular Weight	250.12 g/mol	[2][4]
Appearance	White to off-white solid	MedChemExpress SDS
Solubility	Water: 25.01 mg/mL (100 mM) DMSO: 25.01 mg/mL (100 mM)	[4]
Storage	Powder: -20°C for 3 years In solvent: -80°C for 1 year	[5]

Hazard Identification and Safety Precautions

While specific quantitative toxicity data such as LD50 values are not readily available in the provided search results, the Safety Data Sheet (SDS) from MedChemExpress indicates that **PCPA methyl ester hydrochloride** may cause skin, eye, and respiratory irritation. Therefore, appropriate personal protective equipment (PPE) and handling procedures are essential.

Table 2: Hazard and Precautionary Statements

Hazard Category	Statement
Acute Toxicity (Oral)	Not classified
Skin Corrosion/Irritation	May cause skin irritation
Serious Eye Damage/Irritation	May cause serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working with the powder for extended periods or in a poorly ventilated area.

Handling and Storage

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage for the solid powder is at -20°C for up to 3 years.^[5]
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.^[1] It is recommended to prepare solutions fresh.^[2]

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release and Disposal

Accidental Release:

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Place the absorbed material in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

Experimental Protocols

In Vivo Serotonin Depletion in Rodents

This protocol is a general guideline based on published literature and should be adapted for specific experimental needs. All animal procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).

Objective: To deplete central serotonin levels in mice or rats for behavioral or neurochemical studies.

Materials:

- **PCPA methyl ester hydrochloride**
- Vehicle for dissolution (e.g., sterile saline, PBS, or a formulation with DMSO, PEG300, and Tween-80)[1][6]
- Appropriate administration supplies (e.g., gavage needles for oral administration, syringes and needles for intraperitoneal injection)

Procedure:

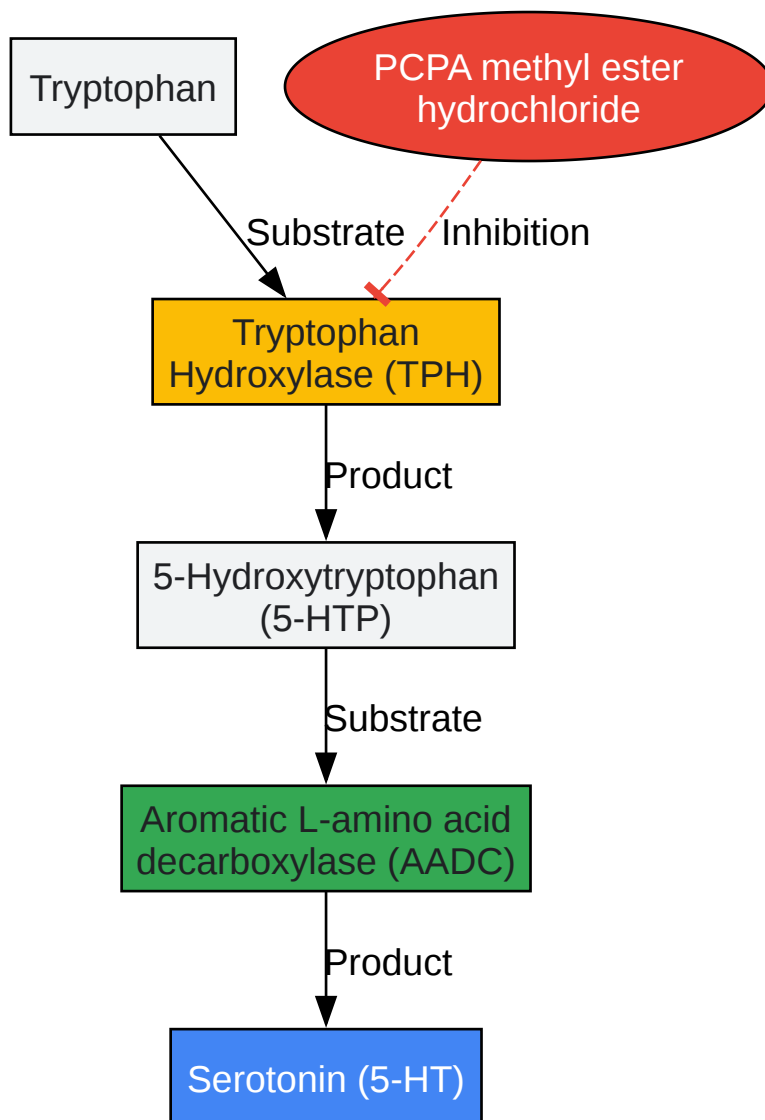
- Solution Preparation:
 - **PCPA methyl ester hydrochloride** is soluble in phosphate-buffered saline (PBS) and saline.[6]
 - For a clear solution for in vivo use, one published protocol involves dissolving the compound in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline to a concentration of ≥ 5 mg/mL.[1]
 - Prepare solutions fresh before use.[2]
- Administration:
 - Oral Administration: Doses ranging from 250-500 mg/kg have been used in mice.[1][3] One study administered 500 mg/kg for the first two days, followed by 250 mg/kg for the remainder of the treatment period.[7]

- Intraperitoneal (i.p.) Injection: A dose of 300 mg/kg daily for five consecutive days has been used to induce serotonin depletion in mice.[\[6\]](#) Another study in rats used three successive daily injections of 300 mg/kg to achieve approximately 90% serotonin depletion.[\[8\]](#)
- Post-Administration Monitoring:
 - Monitor animals for any adverse effects.
 - The degree of serotonin depletion can be confirmed by analyzing brain tissue (e.g., hippocampus, prefrontal cortex) using methods like high-performance liquid chromatography (HPLC).

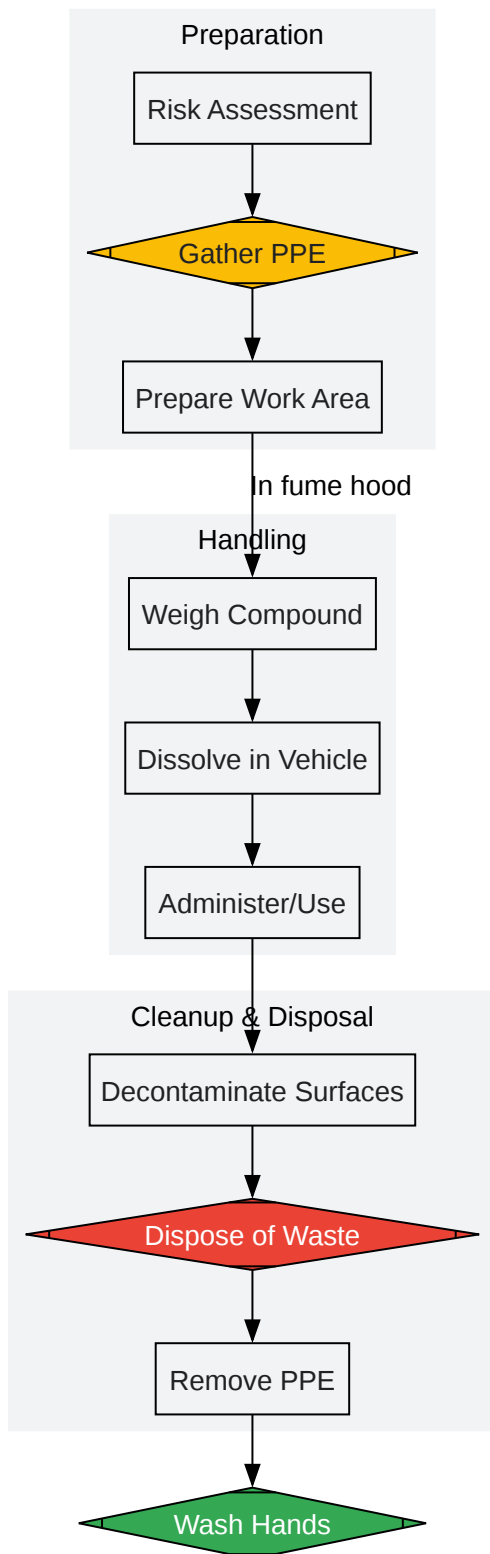
Visualizations

Signaling Pathway Inhibition

Mechanism of Action of PCPA



Safe Handling Workflow for PCPA Methyl Ester Hydrochloride

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